

Application Notes and Protocols for Pde4-IN-24 in Cell Culture

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Compound of Interest

Compound Name: Pde4-IN-24

Cat. No.: B15577785

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Introduction

Pde4-IN-24 is a highly potent and selective inhibitor of phosphodiesterase 4D (PDE4D), a key enzyme in the cyclic adenosine monophosphate (cAMP) signaling pathway.[1][2][3] PDE4 enzymes are primarily responsible for the hydrolysis of cAMP to 5'-AMP, thereby regulating intracellular cAMP levels.[4] Inhibition of PDE4, and specifically the PDE4D isoform, leads to an accumulation of intracellular cAMP, which has been shown to modulate a wide range of cellular processes, particularly in immune and inflammatory cells. Elevated cAMP levels suppress the production of pro-inflammatory cytokines, such as tumor necrosis factor-alpha (TNF- α), and promote the synthesis of anti-inflammatory cytokines.[5] This mechanism makes PDE4 inhibitors, including **Pde4-IN-24**, valuable research tools and potential therapeutic agents for a variety of inflammatory diseases.

These application notes provide detailed protocols for the use of **Pde4-IN-24** in cell culture experiments to study its anti-inflammatory effects.

Data Presentation

Pde4-IN-24 Inhibitor Profile

Property	Value	Reference
Target	Phosphodiesterase 4D (PDE4D)	[1][2][3]
IC50	0.57 nM	[1][2][3]
Molecular Formula	C20H18F2N4O3S	[3]
Molecular Weight	432.44 g/mol	[3]
SMILES	<chem>O=C(NCC1=NC=CC=N1)C2=CSC(C3=CC=C(C(C(=O)CC4CC4)=C3)OC(F)F)=N2</chem>	[3]

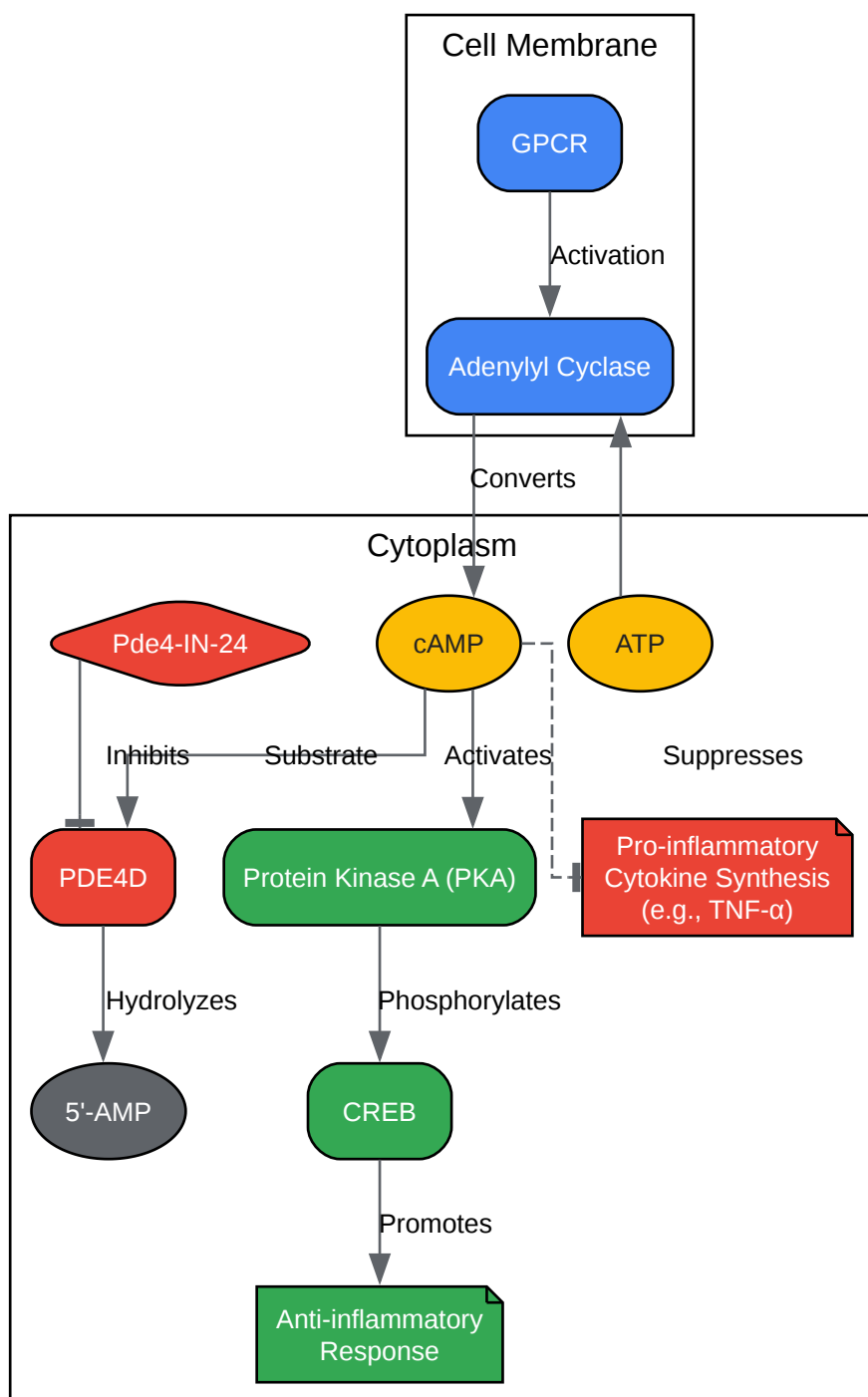
Comparative IC50 Values of Common PDE4 Inhibitors

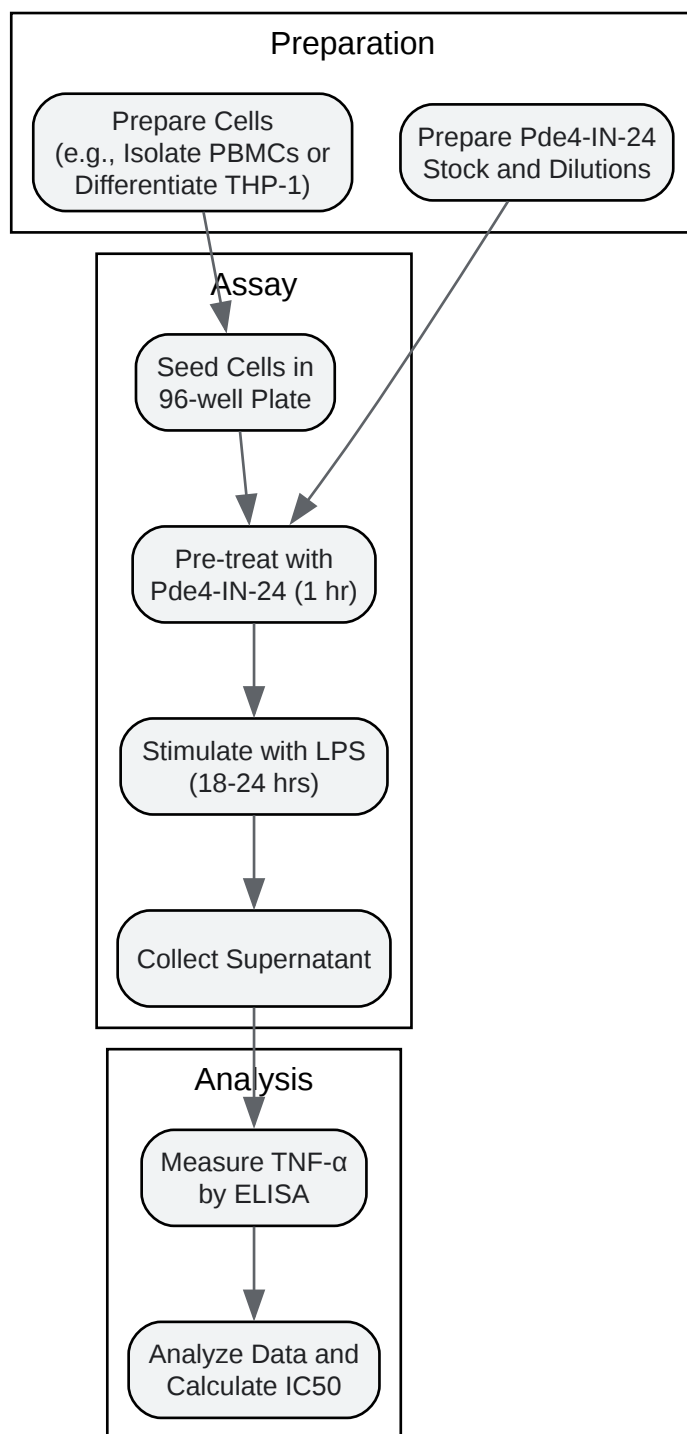
Compound	Target(s)	IC50 (nM)	Cell-Based Assay Context
Pde4-IN-24	PDE4D	0.57	Enzymatic Assay
Roflumilast	PDE4A1, PDE4A4, PDE4B1, PDE4B2	0.7, 0.9, 0.7, 0.2	Enzymatic Assay
Rolipram	PDE4A, PDE4B, PDE4D	3, 130, 240	Enzymatic Assay
Apremilast	PDE4	74	Enzymatic Assay
Crisaborole	PDE4	490	Enzymatic Assay

Note: IC50 values can vary depending on the assay conditions (e.g., enzymatic vs. cell-based) and the specific isoform of the target enzyme.

Signaling Pathway

The following diagram illustrates the mechanism of action of **Pde4-IN-24** within the cAMP signaling pathway.





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